

DDR1-IN-1 dihydrochloride solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DDR1-IN-1 dihydrochloride*

Cat. No.: *B2700809*

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Technical Support Center: DDR1-IN-1 Dihydrochloride

Welcome to the technical support center for **DDR1-IN-1 dihydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and experimental use of this potent and selective DDR1 receptor tyrosine kinase inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **DDR1-IN-1 dihydrochloride** and what is its primary mechanism of action?

A1: **DDR1-IN-1 dihydrochloride** is a selective inhibitor of the Discoidin Domain Receptor 1 (DDR1), a receptor tyrosine kinase.[1][2][3][4][5] It functions by binding to the kinase domain of DDR1, preventing its autophosphorylation and subsequent activation of downstream signaling pathways.[6][7] This inhibitory action makes it a valuable tool for studying the roles of DDR1 in various cellular processes and diseases, including cancer.[6][8][9] DDR1-IN-1 binds to DDR1 in the 'DFG-out' conformation, which is characteristic of type-2 kinase inhibitors.[10][11]

Q2: In which solvents is **DDR1-IN-1 dihydrochloride** soluble?

A2: **DDR1-IN-1 dihydrochloride** exhibits solubility in several common laboratory solvents. It is readily soluble in DMSO and water.[1][4] It also has some solubility in DMF, but is poorly

soluble in ethanol.[12] For optimal results, it is recommended to use fresh, anhydrous DMSO as moisture can reduce its solubility.[1][3]

Q3: How should I prepare a stock solution of **DDR1-IN-1 dihydrochloride**?

A3: To prepare a stock solution, it is recommended to dissolve **DDR1-IN-1 dihydrochloride** in high-quality, anhydrous DMSO at a concentration of up to 100 mg/mL.[1][3] To aid dissolution, you can gently warm the solution to 37°C and use an ultrasonic bath.[2][5] Once dissolved, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[2][5]

Q4: What are the recommended storage conditions for **DDR1-IN-1 dihydrochloride** powder and stock solutions?

A4: The solid powder form of **DDR1-IN-1 dihydrochloride** should be stored at -20°C for long-term stability (up to 3 years).[1] Stock solutions in DMSO should be aliquoted and stored at -80°C for up to one year, or at -20°C for up to one month.[1][2][5]

Troubleshooting Guide

Issue 1: The compound is not fully dissolving in DMSO.

- Solution 1: Check the quality of your DMSO. DMSO is hygroscopic and can absorb moisture from the air, which significantly reduces the solubility of **DDR1-IN-1 dihydrochloride**. [1][3] Always use fresh, anhydrous DMSO from a newly opened bottle.
- Solution 2: Apply gentle heat and sonication. Warm the solution to 37°C and use an ultrasonic bath for a short period to facilitate dissolution. [2][5] Avoid excessive heat, as it may degrade the compound.
- Solution 3: Prepare a more dilute stock solution. If you are still experiencing solubility issues, try preparing a stock solution at a lower concentration, for example, 10 mg/mL.

Issue 2: Precipitation is observed when diluting the DMSO stock solution in aqueous media.

- Solution 1: Use a co-solvent system. For in vivo or cell-based assays requiring a lower DMSO concentration, a co-solvent system can be employed. A common formulation involves

a mixture of DMSO, PEG300, Tween-80, and saline.[13]

- Solution 2: Pre-warm your aqueous media. Adding a cold DMSO stock solution to a much colder aqueous buffer can cause the compound to precipitate. Allow your aqueous media to reach room temperature before adding the DMSO stock.
- Solution 3: Increase the final DMSO concentration (if tolerated by the experiment). A slightly higher final concentration of DMSO in your working solution may be necessary to maintain solubility. However, always perform a vehicle control to account for any effects of the solvent on your experimental system.

Data Presentation

Table 1: Solubility of **DDR1-IN-1 Dihydrochloride** in Various Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	62.55	100
DMSO	100	180.97
DMF	10	Not Specified
Ethanol	0.1	Not Specified
DMF:PBS (pH 7.2) (1:2)	0.3	Not Specified

Data compiled from multiple sources.[1][3][4][12]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out the required amount of **DDR1-IN-1 dihydrochloride** powder (Molecular Weight: 625.51 g/mol , may vary by batch).[4]
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution briefly.

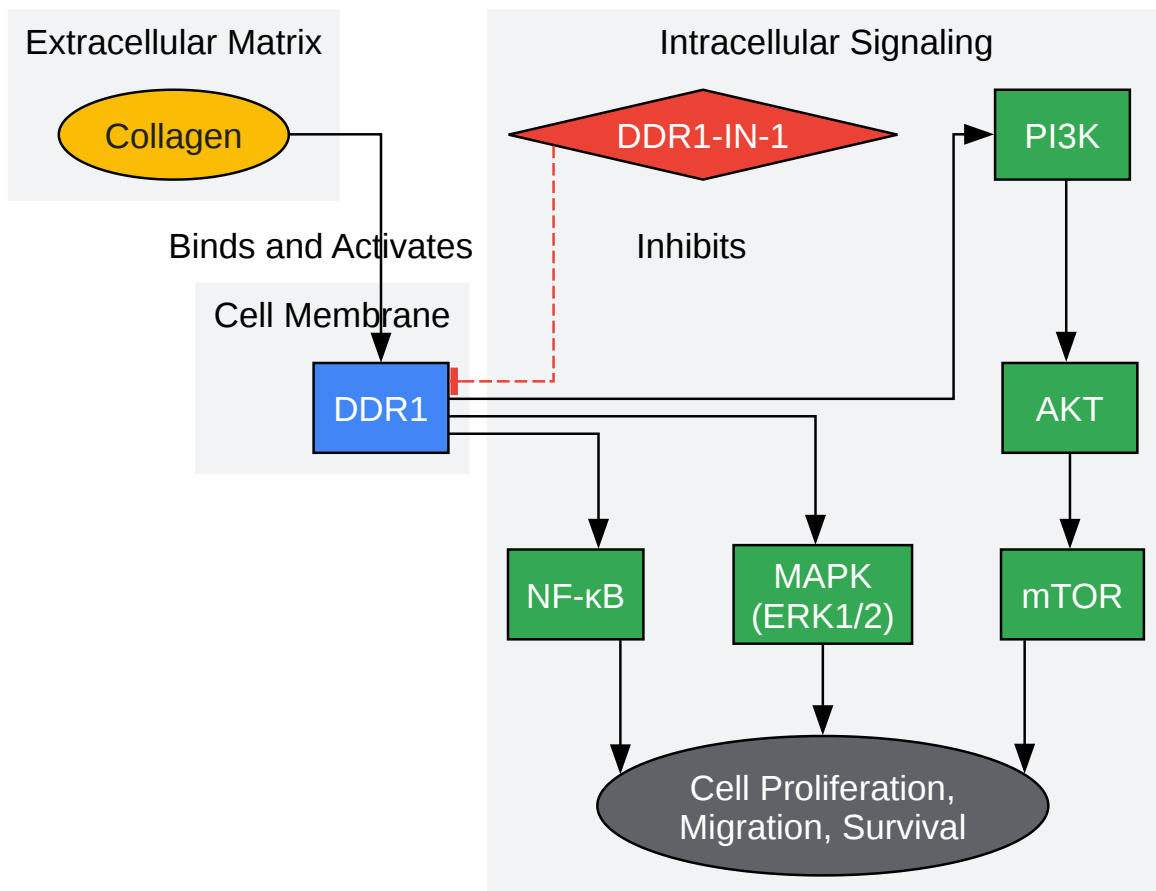
- If necessary, place the vial in a 37°C water bath for 5-10 minutes and sonicate for 5 minutes to ensure complete dissolution.
- Aliquot the stock solution into single-use vials and store at -80°C.

Protocol 2: Preparation of an In Vivo Formulation

This protocol is an example and may require optimization for your specific animal model.

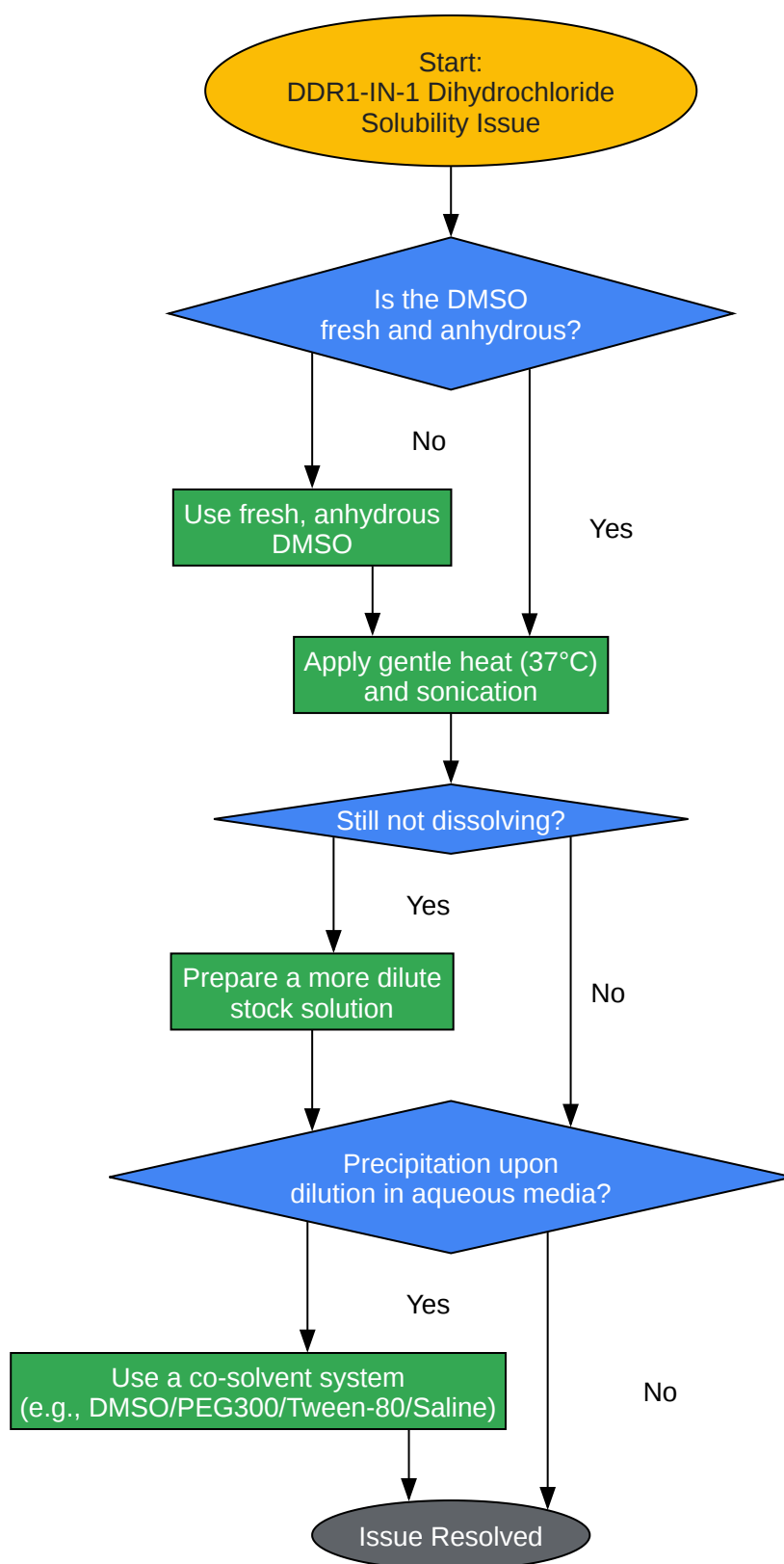
- Prepare a 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline solution.
- First, add the required volume of the **DDR1-IN-1 dihydrochloride** DMSO stock solution to the PEG300 and mix thoroughly.
- Add the Tween-80 and mix again until the solution is clear.
- Finally, add the saline and mix to obtain a clear, homogenous solution.
- This formulation should be prepared fresh before each use.[\[1\]](#)

Visualizations



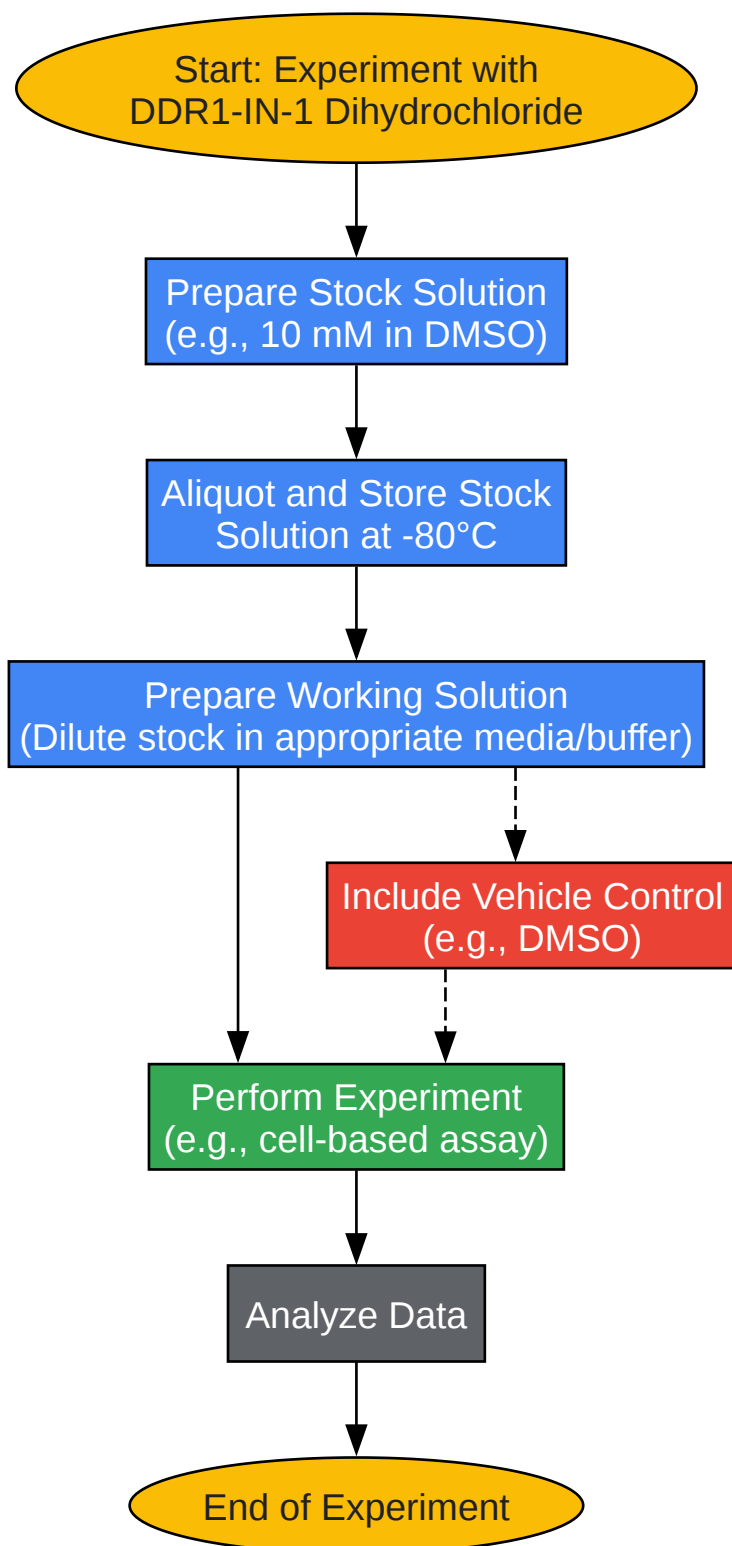
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Caption: DDR1 Signaling Pathway and Inhibition by DDR1-IN-1.



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Caption: Troubleshooting workflow for solubility issues.



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Caption: General experimental workflow for using DDR1-IN-1.

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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. [glpbio.com](https://www.glpbio.com) [glpbio.com]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 4. DDR1-IN-1 dihydrochloride | Other RTKs | Tocris Bioscience [tocris.com]
- 5. [glpbio.com](https://www.glpbio.com) [glpbio.com]
- 6. Discovery of a Potent and Selective DDR1 Receptor Tyrosine Kinase Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. A network map of discoidin domain receptor 1(DDR1)-mediated signaling in pathological conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Roles of discoidin domain receptor 1 in gastrointestinal tumors - Zhu - Digestive Medicine Research [dmr.amegroups.org]
- 10. Discoidin domain receptor 1 (DDR1) kinase as target for structure-based drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 11. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 12. [caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- 13. [immunomart.org](https://www.immunomart.org) [immunomart.org]
- To cite this document: BenchChem. [DDR1-IN-1 dihydrochloride solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2700809#ddr1-in-1-dihydrochloride-solubility-issues-and-solutions]

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